

Elemental Analysis Standards for C₅H₁₂ClNO₂: A Comparative Guide for Method Validation

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Compound of Interest

Compound Name: *trans-5-Aminotetrahydropyran-3-
OL hydrochloride*

Cat. No.: B8259588

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Executive Summary & Compound Profile

Target Analyte: C₅H₁₂ClNO₂ (MW: 153.61 g/mol) Primary Isomers: Betaine Hydrochloride (Trimethylglycine HCl), L-Valine Hydrochloride. Application: Pharmaceutical intermediates, gastric acidifiers, and amino acid salts in drug development.

Accurate elemental analysis of C₅H₁₂ClNO₂ presents a specific challenge: the simultaneous determination of an organic backbone (C, H, N) alongside an ionic halogen (Cl). Standard combustion methods must be optimized to prevent halide interference and ensure complete oxidation of the amine-salt matrix.

This guide compares Universal Calibration Standards against Matrix-Matched Alternatives to establish a robust protocol for validating C₅H₁₂ClNO₂ purity.

Theoretical Composition (Target Values)

Element	Mass %	Stoichiometry
Carbon (C)	39.09%	5
Hydrogen (H)	7.87%	12
Nitrogen (N)	9.12%	1
Chlorine (Cl)	23.08%	1
Oxygen (O)	20.84%	2

Comparative Analysis of Calibration Standards

For high-precision microanalysis ($\pm 0.4\%$ tolerance), the choice of standard dictates the accuracy of the K-factor (calibration slope).

Option A: The "Universal" Standard (Acetanilide)

- Composition: C_8H_9NO
- Role: Primary calibration for C, H, N.
- Pros: High purity (>99.9%), stable, non-hygroscopic, excellent combustion kinetics.
- Cons: Lacks Chlorine. Cannot calibrate the Cl detector. The C/N ratio (8:1) differs significantly from $C_5H_{12}ClNO_2$ (5:1), potentially masking non-linearity in the detector response for nitrogen-rich samples.

Option B: The "Heteroatom" Standard (Sulfanilamide)

- Composition: $C_6H_8N_2O_2S$
- Role: Calibration for C, H, N, S.
- Pros: Closer N-content match.
- Cons: Contains Sulfur, which is unnecessary for $C_5H_{12}ClNO_2$ and may complicate chromatogram integration if separation columns are not optimized. Lacks Chlorine.

Option C: The "Halogen" Standard (p-Chlorobenzoic Acid)

- Composition: $C_7H_5ClO_2$
- Role: Primary calibration for Chlorine (Cl) and Carbon.
- Pros: Stable source of organic chlorine.
- Cons: The chlorine is covalently bonded (aryl-Cl), whereas $C_5H_{12}ClNO_2$ contains ionic chlorine (amine-HCl). While high-temperature combustion ($1000^\circ C$) mineralizes both, the release kinetics can differ.

Option D: Matrix-Matched Standard (Betaine HCl / Valine HCl)

- Composition: $C_5H_{12}ClNO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Role: Quality Control (QC) or Secondary Standard.
- Pros: Perfect Matrix Match. Identical combustion behavior, hygroscopicity profile, and element ratio.
- Cons: Using the analyte class as its own calibrant can hide systematic method errors (e.g., incomplete combustion of the specific structure).
- Recommendation: Use USP-Grade Betaine HCl as a Check Standard (QC) after calibrating with Acetanilide and p-Chlorobenzoic acid.

Experimental Protocol: Optimized Workflows

Part 1: CHN Analysis (Combustion Method)

- Instrument: Flash 2000 / Vario EL Cube or equivalent.
- Furnace Temp: $950-980^\circ C$.
- Carrier Gas: Helium (140 mL/min).

- Oxygen Injection: 250 mL/min for 5s (optimized for complete oxidation).

Critical Step: Sample Preparation C₅H₁₂CINO₂ salts can be slightly hygroscopic.

- Drying: Dry standard and sample at 105°C for 2 hours prior to weighing.
- Weighing: Weigh 2.0–2.5 mg into Tin (Sn) capsules.
- Additives: Add 5–10 mg of Tungsten Trioxide (WO₃).
 - Reasoning: WO₃ acts as a flux and prevents the formation of non-volatile metal chlorides (if trace metals are present) and aids in the "flash" combustion of the amine salt, preventing the formation of coke (incomplete carbon combustion).

Part 2: Chlorine Analysis (Schöniger Flask vs. Microcoulometry)

Direct CHNS analyzers often struggle with quantitative Cl analysis due to memory effects. Two methods are industry standard:

Method A: High-Temp Combustion + Microcoulometry (ASTM D5808)

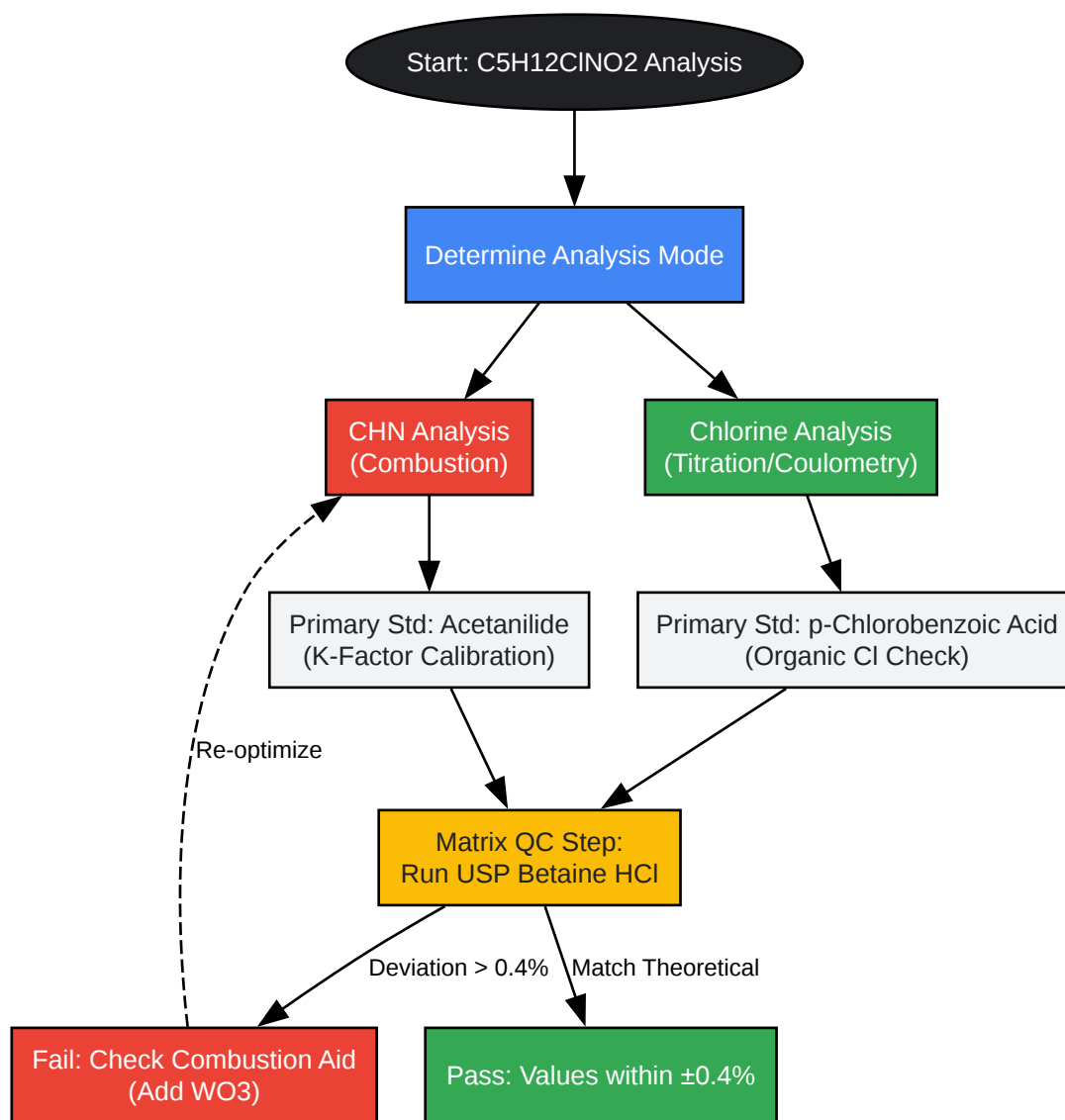
- Standard: p-Chlorobenzoic acid.
- Process: Sample is combusted in Argon/O₂; HCl gas is titrated electrochemically with Ag⁺.
- Suitability: High throughput, high precision.

Method B: Oxygen Flask Combustion (Schöniger) + Potentiometric Titration

- Standard: KCl or NaCl (Primary), p-Chlorobenzoic acid (Secondary).
- Process:
 - Wrap sample in ash-free filter paper.
 - Ignite in an O₂-filled flask containing absorbing solution (H₂O₂/NaOH).

- Titrate resulting Cl⁻ ions with 0.01 N AgNO₃.
- Suitability: Best for ionic chlorides like C₅H₁₂ClNO₂ as it eliminates matrix effects of the organic backbone.

Visualization: Decision Tree for Standard Selection



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Figure 1: Comparison workflow for selecting standards and validating the analytical method for amino acid hydrochlorides.

Performance Data: Theoretical vs. Experimental Limits

The following table illustrates acceptable experimental ranges for C₅H₁₂ClNO₂ based on the industry-standard tolerance of ±0.4% (absolute).

Element	Theoretical %	Acceptable Range (Low)	Acceptable Range (High)	Preferred Standard for Calibration
Carbon	39.09	38.69	39.49	Acetanilide / Cystine
Hydrogen	7.87	7.47	8.27	Acetanilide
Nitrogen	9.12	8.72	9.52	Acetanilide / Sulfanilamide
Chlorine	23.08	22.68	23.48	p-Chlorobenzoic Acid

Note on Hygroscopicity: If Hydrogen results are consistently high (>8.00%), the sample has likely absorbed atmospheric moisture. Vacuum drying at 60°C over P₂O₅ is recommended.

References

- National Institute of Standards and Technology (NIST). Betaine Hydrochloride (C₅H₁₂ClNO₂) - Gas Phase Spectrum and chemical properties. NIST Chemistry WebBook, SRD 69.[4][5] Available at: [\[Link\]](#)
- American Chemical Society (ACS). Data Requirements for Elemental Analysis in Scientific Publications. ACS Central Science, 2022. (Standardizing the ±0.4% purity threshold). Available at: [\[Link\]](#)
- Analytik Jena. Standard Test Method for Determining Organic Chloride in Aromatic Hydrocarbons and Related Chemicals (ASTM D5808).[6] Application Note on Microcoulometry. Available at: [\[Link\]](#)

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Sources

- [1. Ammonium, \(carboxymethyl\)trimethyl-, chloride | C5H12ClNO2 | CID 521862 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Betaine chloride | C5H12ClNO2 | CID 11545 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Betaine Hydrochloride \[webbook.nist.gov\]](#)
- [5. Betaine Hydrochloride \[webbook.nist.gov\]](#)
- [6. Standard Test Method for Determining Organic Chloride in Aromatic Hydrocarbons and Related Chemicals by Microcoulometry according to ASTM D5808 - Analytik Jena \[analytik-jena.com\]](#)
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